

Evaluating 2-Tridecanone: A Cost-Effectiveness Guide for Biopesticide Development

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Compound of Interest

Compound Name: 2-Tridecanone

Cat. No.: B165437

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For Researchers, Scientists, and Drug Development Professionals

Naturally derived from the wild tomato species *Lycopersicon hirsutum* f. *glabratum*, **2-Tridecanone** presents a compelling case as a biopesticide with a unique mode of action.^[1] This guide provides a comparative analysis of **2-Tridecanone**'s performance against conventional synthetic pesticides and other biopesticides, focusing on cost-effectiveness, efficacy, and environmental impact. The information herein is curated to support research and development professionals in making informed decisions regarding the potential of **2-Tridecanone** in sustainable pest management programs.

Performance and Efficacy: A Comparative Analysis

2-Tridecanone has demonstrated significant insecticidal and repellent properties against a range of agricultural pests. Its efficacy, however, must be weighed against its cost and the performance of established alternatives.

Table 1: Comparative Efficacy of **2-Tridecanone** and Alternative Insecticides

Compound	Target Pest	Efficacy Metric (LC50)	Source
2-Tridecanone	Tomato Fruitworm (Heliothis zea)	17.05 µg/cm ²	[2]
2-Tridecanone	Cotton Bollworm (Helicoverpa armigera)	5.549 mg/g (in diet)	[1]
Malathion	Tomato Fruitworm (Heliothis zea)	4.08 µg/cm ²	[2]
Methomyl	Tomato Fruitworm (Heliothis zea)	2.01 µg/cm ²	[2]
Neem Seed Extract (Azadirachtin)	Tomato Fruitworm (Helicoverpa armigera)	Field application, comparable marketable yield to Eamectin benzoate	[3][4]
Eamectin Benzoate	Tomato Fruitworm (Helicoverpa armigera)	Field application, effective pest suppression	[3][4]

LC50 (Lethal Concentration, 50%) is the concentration of a substance that is fatal to 50% of the test organisms.

Cost-Effectiveness Analysis

A comprehensive cost-effectiveness analysis requires consideration of production costs, application costs, and the economic benefits derived from crop protection. While specific large-scale production cost data for **2-Tridecanone** is not publicly available, we can extrapolate and compare based on existing data for other biopesticides.

Table 2: Cost-Benefit Comparison of Biopesticides and Synthetic Pesticides in Tomato Cultivation

Pesticide Treatment	Total Cost (USD/ha)	Marketable Yield (kg/ha)	Net Revenue (USD/ha)	Cost-Benefit Ratio (CBR)	Source
Neem Seed Extract	Approx. 20-30 (Estimated)	Comparable to synthetic	High	1:9.26	[3] [4]
Ethion Benzoate	150 - 200	High	High	1:3.23	[5]
Spinosad 45 SC	Not specified	23,800	Not specified	1:7.0	[6]
Chlorantraniliprole 18.5 SC	Not specified	22,900	Not specified	1:6.8	[6]
Untreated Control	0	Low	Low	-	[3] [6]

Note on **2-Tridecanone** Costs: The production cost of **2-Tridecanone** via chemical synthesis would be dependent on the cost of starting materials and the complexity of the synthesis route. As a naturally occurring compound, fermentation or extraction from bio-sources could also be viable production methods, each with its own cost structure. Application costs for biopesticides can range from approximately \$21 to \$84 per acre per application, depending on the product and application rate.[\[7\]](#) For a robust cost-effectiveness model, further research into the scalable and economical synthesis of **2-Tridecanone** is essential.

Environmental and Non-Target Impact

A critical component of evaluating a biopesticide is its environmental footprint and its effects on beneficial organisms.

Table 3: Environmental and Non-Target Organism Impact Profile

Compound	Toxicity to Honeybees (Apis mellifera)	Toxicity to Ladybugs (Coccinella septempunctata)	Aquatic Toxicity	Persistence
2-Tridecanone	Data not available	Data not available	Very toxic to aquatic organisms	Not persistent
Permethrin	Highly toxic	Toxic	Highly toxic	Moderately persistent
Neem Oil (Azadirachtin)	Generally low toxicity, can have sublethal effects	Generally low toxicity	Moderately toxic	Low persistence
Spinosad	Highly toxic	Toxic	Moderately toxic	Low to moderate persistence

Experimental Protocols

1. Determination of Lethal Concentration (LC50) - Filter Paper Bioassay

This protocol is adapted from methodologies used to assess the toxicity of insecticides to lepidopteran larvae.[2]

- Objective: To determine the concentration of **2-Tridecanone** that is lethal to 50% of a test population of a target insect pest (e.g., *Heliothis zea*).
- Materials:
 - Technical grade **2-Tridecanone**
 - Acetone (solvent)
 - Whatman No. 1 filter paper (or equivalent)
 - Petri dishes

- Micropipette
- First-instar larvae of the target insect
- Incubator with controlled temperature, humidity, and photoperiod.
- Procedure:
 - Prepare a stock solution of **2-Tridecanone** in acetone.
 - Create a series of dilutions from the stock solution to achieve a range of concentrations. A control group with acetone only should also be prepared.
 - Apply a fixed volume (e.g., 1 ml) of each dilution evenly to a filter paper placed in a Petri dish. Allow the solvent to evaporate completely.
 - Introduce a set number of first-instar larvae (e.g., 10-20) into each Petri dish.
 - Seal the Petri dishes and place them in an incubator under controlled conditions (e.g., 25°C, 70% RH, 16:8 L:D photoperiod).
 - Record mortality at 24, 48, and 72-hour intervals. Larvae are considered dead if they do not respond to gentle prodding with a fine brush.
 - Use probit analysis to calculate the LC50 value and its 95% confidence limits from the mortality data.

2. Non-Target Organism Toxicity Assessment - Honeybee (*Apis mellifera*) Acute Contact LD50

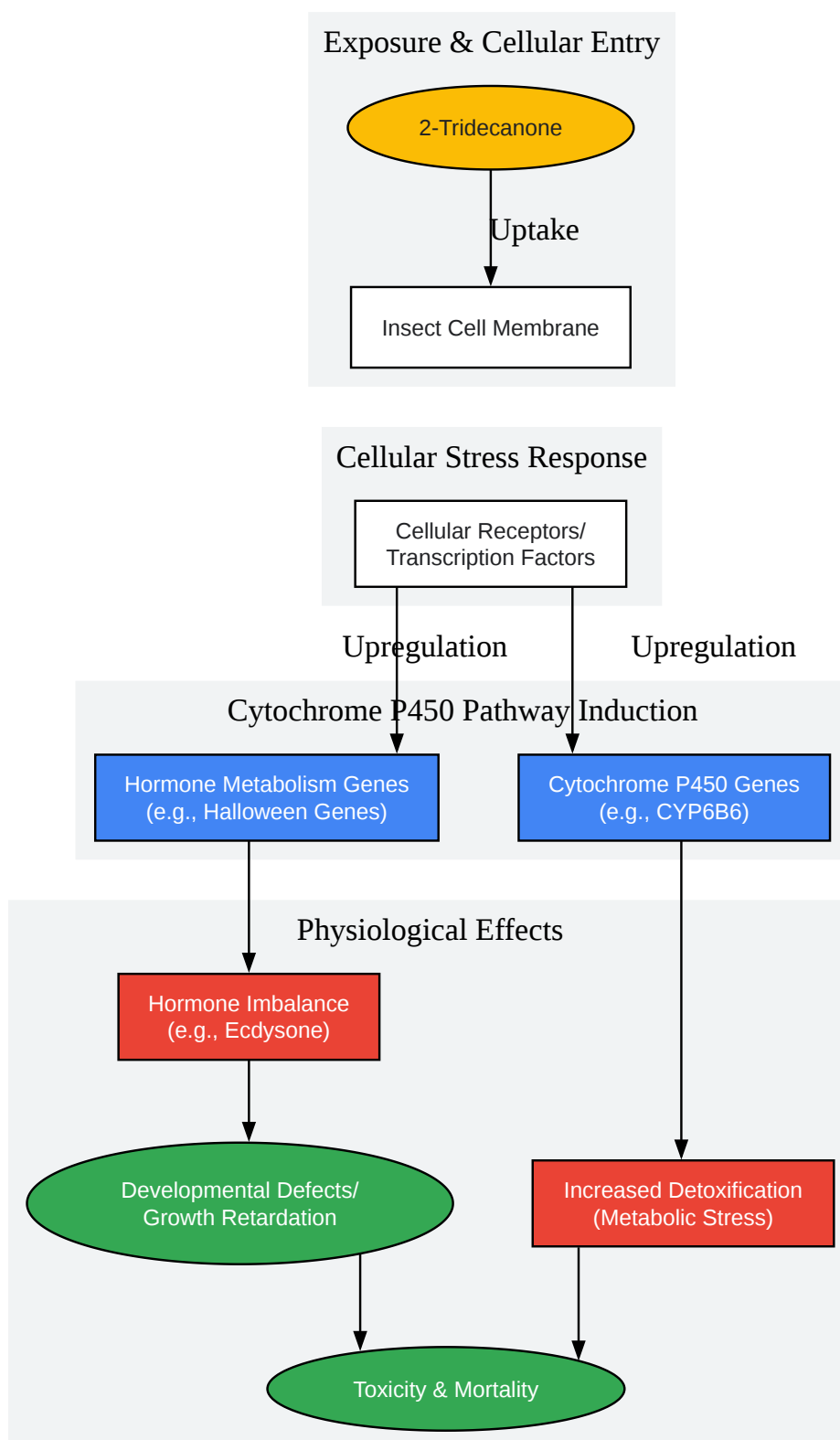
This protocol is based on the OECD Guideline 214 for testing the acute contact toxicity of pesticides to honeybees.

- Objective: To determine the dose of **2-Tridecanone** that is lethal to 50% of adult worker honeybees upon direct contact.
- Materials:
 - Technical grade **2-Tridecanone**

- Acetone (solvent)
- Micro-applicator capable of delivering precise droplets
- Young adult worker honeybees from a healthy, queen-right colony
- Cages for holding bees
- Sugar solution (50% w/v)
- Incubator with controlled temperature and humidity.
- Procedure:
 - Prepare a range of concentrations of **2-Tridecanone** in acetone.
 - Anesthetize the bees lightly with carbon dioxide.
 - Using a micro-applicator, apply a small, precise volume (e.g., 1 μ L) of the test solution to the dorsal thorax of each bee. A control group should be treated with acetone only.
 - Place the treated bees in holding cages with access to a sugar solution.
 - Maintain the cages in an incubator at a controlled temperature (e.g., $25 \pm 2^{\circ}\text{C}$) and humidity.
 - Record mortality at 4, 24, and 48 hours after application.
 - Calculate the LD50 (Lethal Dose, 50%) using probit analysis.

Mode of Action: Signaling Pathway

2-Tridecanone's mode of action in insects is believed to involve the upregulation of the cytochrome P450 (CYP) enzyme system. This system is crucial for detoxifying xenobiotics and regulating essential physiological processes like hormone metabolism. Exposure to **2-Tridecanone** can trigger a broad transcriptional response in the insect's P450 genes, leading to metabolic disruption and developmental defects.

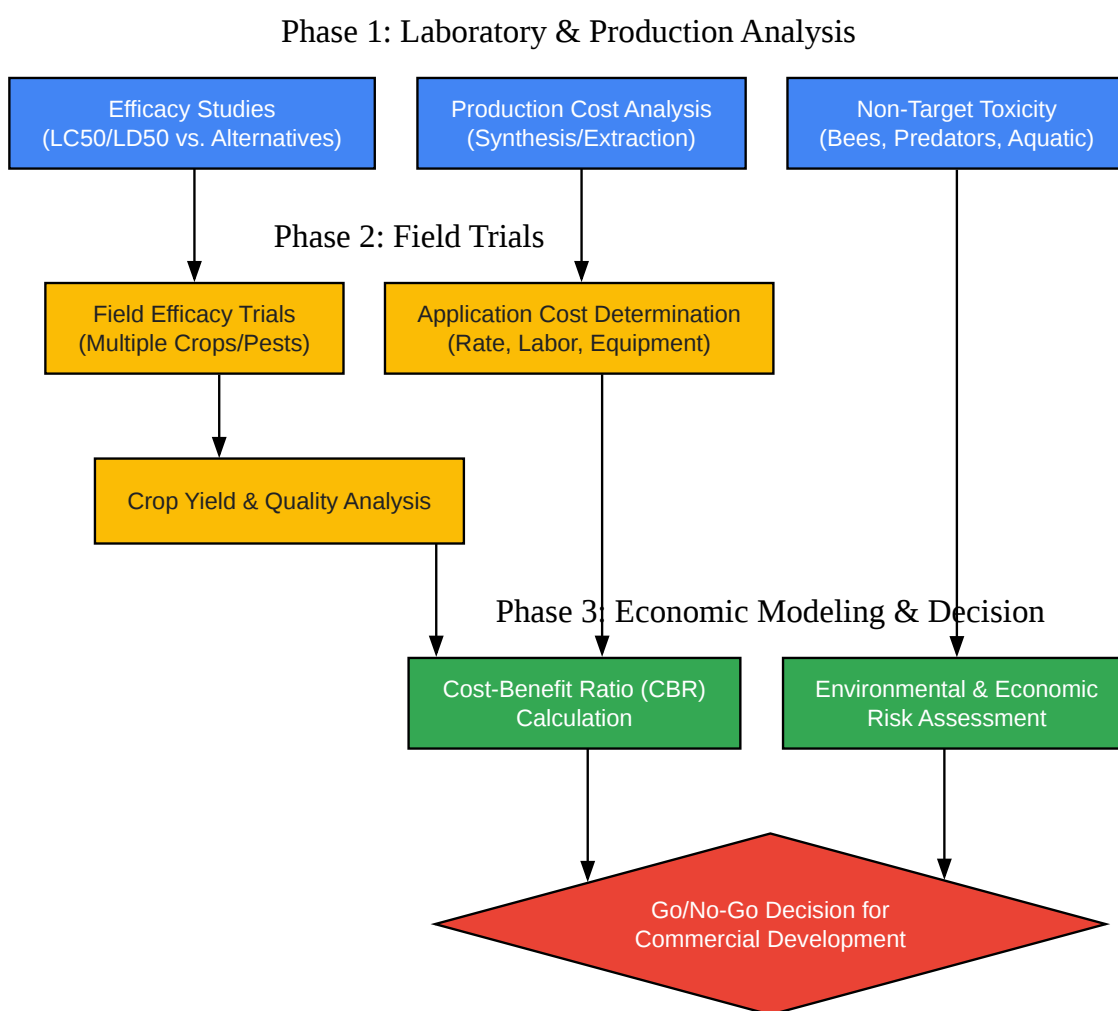


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Caption: Proposed mode of action of **2-Tridecanone** via induction of the Cytochrome P450 pathway.

Experimental Workflow for Cost-Effectiveness Evaluation

A systematic approach is necessary to fully evaluate the cost-effectiveness of a new biopesticide.



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Caption: Workflow for the comprehensive cost-effectiveness evaluation of a novel biopesticide.

In conclusion, **2-Tridecanone** shows promise as a biopesticide, but a thorough and data-driven evaluation of its cost-effectiveness is paramount for its successful development and adoption. Further research should focus on optimizing production to reduce costs and conducting extensive field trials to validate its efficacy and economic benefits under real-world agricultural conditions.

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